

D-Biotinol: A Technical Guide to Laboratory Safety and Handling

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Compound of Interest

Compound Name: *D-Biotinol*

Cat. No.: *B2648279*

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Disclaimer: This document is intended to provide guidance for researchers, scientists, and drug development professionals on the safe handling of **D-Biotinol** in a laboratory setting. As of the compilation of this guide, a comprehensive Safety Data Sheet (SDS) specifically for **D-Biotinol** is not readily available in the public domain. The information presented herein is a combination of the limited data available for **D-Biotinol** and a more detailed overview of the safety and handling procedures for the closely related and structurally similar compound, D-Biotin. This guide should be used as a supplementary resource, and it is imperative that laboratory personnel consult a certified safety professional and adhere to all institutional and regulatory guidelines before handling any chemical.

Introduction to D-Biotinol

D-Biotinol is a derivative of D-Biotin (also known as Vitamin H or Vitamin B7), where the carboxylic acid group of biotin is reduced to a hydroxyl group. It is used in biochemical research and has been noted as a nutritional substitute for D-Biotin in some biological systems, including for certain microorganisms like *Lactobacillus arabinosus* and in rats, where it can be converted to biotin.^[1] Its primary laboratory application is likely in the synthesis of biotinylated molecules for various assays.

Hazard Identification and Classification

Due to the lack of a specific Safety Data Sheet (SDS) for **D-Biotinol**, a definitive hazard classification is not available. For the closely related compound, D-Biotin, most safety data sheets indicate that it is not classified as a hazardous substance according to Regulation (EC)

No. 1272/2008.[2][3][4] However, as a matter of good laboratory practice, all chemicals should be handled with care.

General Safety Precautions:

- Assume the substance has not been fully investigated for all potential hazards.
- Avoid inhalation of dust.
- Avoid contact with eyes, skin, and clothing.
- Wear appropriate personal protective equipment (PPE).

Physical and Chemical Properties

Limited specific data for **D-Biotinol** is available. The following table summarizes the known properties of **D-Biotinol** and provides a comparison with D-Biotin.

Property	D-Biotinol	D-Biotin
CAS Number	53906-36-8[1]	58-85-5[3]
Molecular Formula	C ₁₀ H ₁₈ N ₂ O ₂ S[1]	C ₁₀ H ₁₆ N ₂ O ₃ S[3]
Molecular Weight	230.33 g/mol [1]	244.31 g/mol [3]
Appearance	White to off-white solid[1]	White crystalline powder[5]
Solubility	Soluble in DMSO and Methanol[1]	Slightly soluble in water, soluble in dilute alkali hydroxide solution, alcohol and ether.[5]
Melting Point	Not available	231-233 °C[3]
Boiling Point	Not available	Not available
Density	Not available	Not available

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **D-Biotinol** and ensure the safety of laboratory personnel.

Handling:

- Ventilation: Use in a well-ventilated area. Local exhaust ventilation is recommended to minimize dust exposure.[6]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or glasses.
 - Hand Protection: Wear compatible chemical-resistant gloves.[3]
 - Body Protection: Wear a lab coat or other protective clothing.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[6]
- Dust Control: Avoid generating dust. Use appropriate tools to handle the solid material.

Storage:

- Temperature: Store at -20°C.[1]
- Light and Air: Protect from light and store under a nitrogen atmosphere.[1]
- Containers: Keep containers tightly closed in a dry and well-ventilated place.[6]
- Incompatibilities: Based on data for D-Biotin, avoid strong oxidizing agents.[5]

First Aid Measures

In the event of exposure, follow these first-aid measures. These are based on general laboratory practice and data for D-Biotin.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[3]
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.[3]

Accidental Release Measures

In case of a spill, follow these procedures:

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate PPE. Avoid breathing dust.
- Environmental Precautions: Prevent the material from entering drains or waterways.[2]
- Containment and Cleanup:
 - For small spills, carefully sweep up the solid material and place it in a suitable, labeled container for disposal.[7]
 - Avoid generating dust during cleanup.
 - Clean the spill area with a damp cloth.

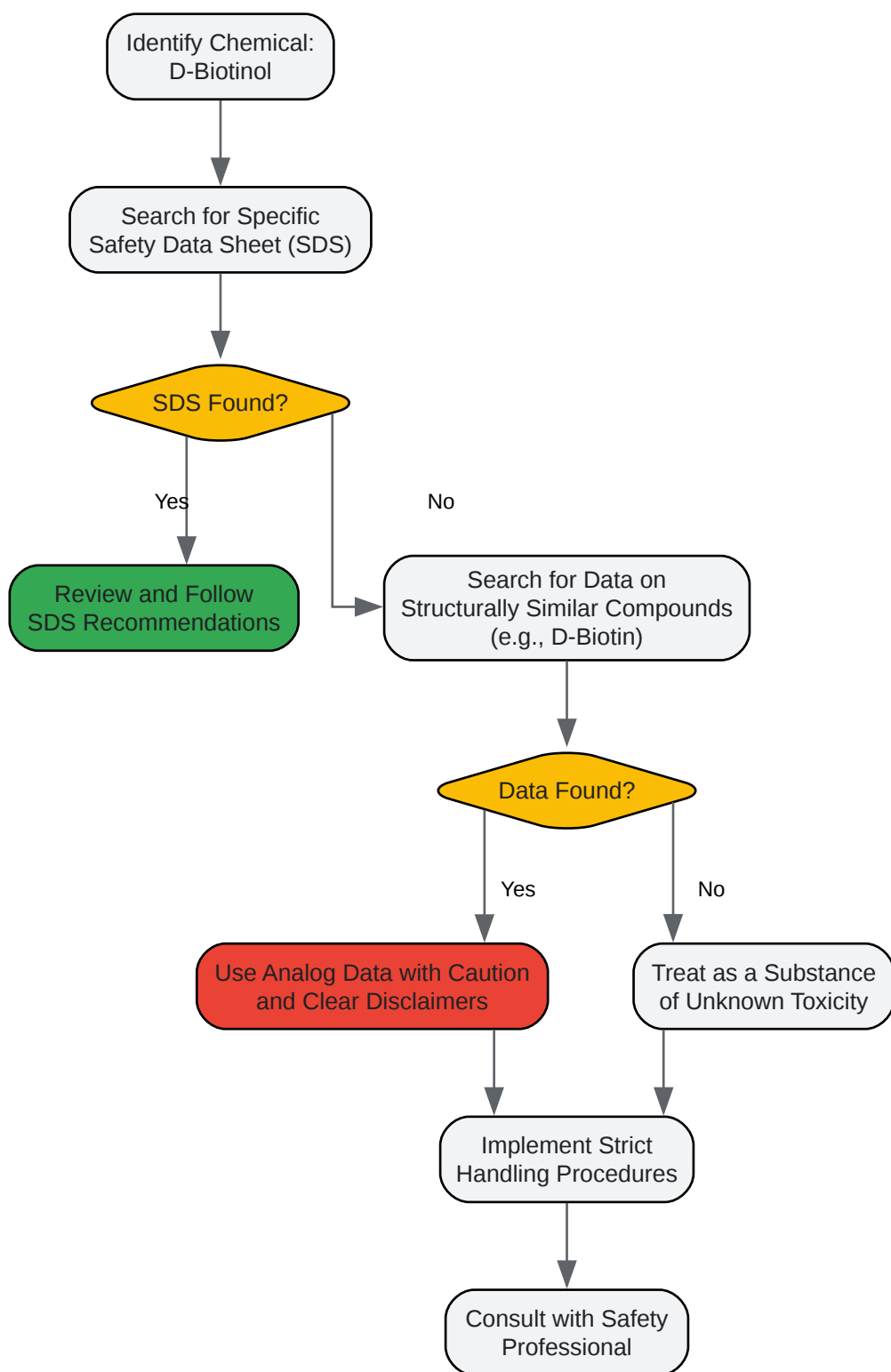
Disposal Considerations

Dispose of **D-Biotinol** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Do not dispose of it down the drain.[2]

Experimental Protocols

As no specific experimental protocols for **D-Biotinol** are readily available, a general protocol for handling a non-hazardous solid chemical and a general procedure for biotinylation are provided below.

General Protocol for Handling a Solid Chemical:



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